3-Methylthieno[2,3-C]pyridin-7-OL experimental protocol

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Compound of Interest

Compound Name:	*3-Methylthieno[2,3-C]pyridin-7-OL*
Cat. No.:	*B13022084*

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Application Note: Strategic Synthesis and Characterization of **3-Methylthieno[2,3-c]pyridin-7-ol**

Executive Summary & Scientific Context

This technical guide details the synthesis, purification, and characterization of **3-methylthieno[2,3-c]pyridin-7-ol** (CAS: 1196156-29-2 / Generic). This heterocyclic scaffold is a critical intermediate in medicinal chemistry, serving as a bioisostere for isoquinolines and a core building block for Potassium-Competitive Acid Blockers (P-CABs) and kinase inhibitors.

Critical Chemical Insight (Tautomerism): Researchers must recognize that this compound exhibits lactam-lactim tautomerism.[1] In the solid state and polar solvents, it predominantly exists as the 7-one (lactam) tautomer (3-methylthieno[2,3-c]pyridin-7(6H)-one). However, under basic conditions or during nucleophilic substitution (e.g., chlorination with POClngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

), it reacts via the 7-ol (lactim) form. This protocol refers to the compound as the "7-ol" to align with downstream functionalization nomenclature.[1]

Safety & Hazard Analysis

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- Thiophene Precursors: Often malodorous and potential skin sensitizers.[2][1] Use double-gloving and work in a high-flow fume hood.[2][1]
- DMF-DMA: Flammable liquid, causes skin irritation.[2][1] Moisture sensitive.[2][1]
- POClngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  (if used downstream): Reacts violently with water; releases HCl gas.[1]

Experimental Protocol: Step-by-Step Synthesis

The synthesis utilizes a "Construction-Cyclization" strategy, starting from the Gewald reaction product to ensure regiospecificity.[2]

Phase 1: Precursor Synthesis (The Gewald Reaction)

Target: Ethyl 2-amino-4-methylthiophene-3-carboxylate.[2][1]

Rationale: We utilize the Gewald reaction because it builds the thiophene ring with the necessary amino and ester functionalities adjacent to each other (positions 2 and 3), which is a prerequisite for fusing the pyridine ring.[2]

Reagents:

- Acetone (or 2-butanone for regiocontrol studies)
- Ethyl Cyanoacetate[2][1][3][4]
- Sulfur (elemental, powdered)[2][5]
- Morpholine (Base catalyst)[5]
- Ethanol (Solvent)[3]

Procedure:

- Mixing: In a round-bottom flask, suspend sulfur (1.0 eq) in ethanol (3 mL/mmol). Add ethyl cyanoacetate (1.0 eq) and acetone (1.1 eq).

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- Initiation: Add morpholine (1.0 eq) dropwise.[2][1] Caution: Exothermic reaction.[2][1] Maintain temperature < 50°C.[2][1]
- Reflux: Heat to 60-70°C for 12 hours. The sulfur should fully dissolve/react.[2][1]
- Workup: Cool to room temperature. Pour into ice water. The product will precipitate as a yellowish solid.[2][1]
- Purification: Filter and wash with cold ethanol. Recrystallize from Ethanol/Water.[2][1]
  - Yield Expectation: 60-75%.[2][1]
  - QC Check:

    H NMR should show the methyl singlet (~2.3 ppm) and the distinctive broad NH signal.[1]

Phase 2: Pyridine Ring Annulation (The Core Synthesis)

Target: **3-Methylthieno[2,3-c]pyridin-7-ol**.[6]

Rationale: We employ N,N-Dimethylformamide dimethyl acetal (DMF-DMA).[2][7] This reagent serves as a "one-carbon source" to bridge the amino and ester groups.[2][1] It is superior to formamide/formic acid mixtures as it operates under neutral conditions initially, reducing tar formation.[2][1]

Reagents:

- Ethyl 2-amino-4-methylthiophene-3-carboxylate (from Phase 1)
- DMF-DMA (1.5 - 2.0 eq)
- DMF (anhydrous) or Xylene (for higher temp)
- Sodium Ethoxide (NaOEt) or DBU (if cyclization is sluggish)

Protocol:

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- Enamine Formation: Dissolve the thiophene precursor in anhydrous DMF (5 mL/g). Add DMF-DMA (1.5 eq).[1]
- Heating: Heat to 90-100°C for 3-5 hours. Monitor via TLC (System: Hexane:EtOAc 1:1).
  - Observation: The starting material spot will disappear, replaced by a more polar intermediate (the amidine).[2]
- Cyclization: Increase temperature to reflux (140-150°C).
  - Mechanistic Note: Thermal cyclization eliminates ethanol.[2][1] If conversion is incomplete after 4 hours, add a catalytic amount of NaOEt (0.1 eq) to drive the ring closure.[2]
- Isolation:
  - Cool the mixture to room temperature.
  - Pour slowly into crushed ice/water with vigorous stirring.
  - Adjust pH to ~6-7 with dilute acetic acid if base was used.[2][1]
- Precipitation: The product (**3-methylthieno[2,3-c]pyridin-7-ol**) will precipitate as an off-white to beige solid.
- Purification: Filter and wash with water, then cold diethyl ether. Recrystallize from Methanol or DMF/Water.[2][1]

Visualization: Synthetic Workflow & Mechanism

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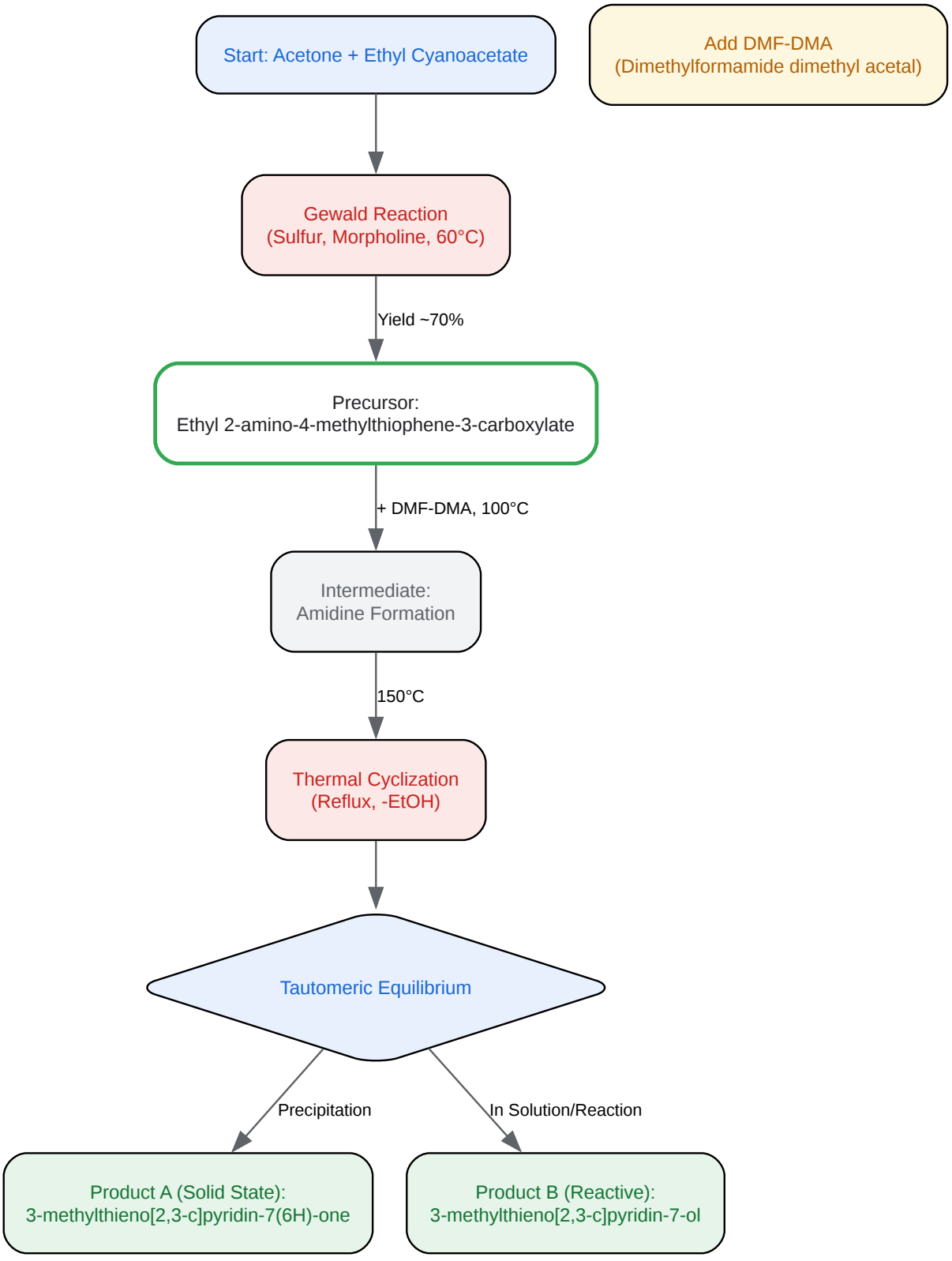

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Caption: Step-by-step synthetic pathway from raw materials to the tautomeric final product.

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Characterization & Quality Control

The following data points are required to validate the identity of the synthesized compound.

Table 1: Analytical Specifications

Technique	Parameter	Expected Result	Note
HPLC	Purity	> 98.0% (Area %)	Column: C18.[2][1] Mobile Phase: ACN/Water (0.1% TFA).[2][1]
1H NMR	Aromatic Region	Two singlets (or doublets)	Protons at C4 and C5 positions of the pyridine ring.[2][1]
1H NMR	Methyl Group	Singlet, ~2.4 - 2.6 ppm	Distinctive 3-Methyl group on thiophene.[2]
1H NMR	NH / OH	Broad singlet > 11 ppm	Indicates Lactam NH (if in DMSO-d6).[1]
MS (ESI)	[M+H]+	166.2	Molecular Weight: 165.21 g/mol .[1]
Appearance	Visual	Beige to Light Brown Powder	Darkening indicates oxidation/impurities.[2] [1]

Troubleshooting Logic (Self-Validating System):

- Issue: Product is an oil or sticky gum.[2][1]
  - Cause: Residual DMF or incomplete cyclization.[2][1]
  - Fix: Triturate with cold diethyl ether.[2][1] If that fails, re-dissolve in EtOAc and wash with brine (5x) to remove DMF.[2]
- Issue: Low Yield (< 40%).

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- Cause: Temperature too low during cyclization (ethanol not escaping).[2][1]
- Fix: Ensure reaction temp > 130°C or use a Dean-Stark trap if using Xylene.[2][1]

Downstream Utility: Chlorination[1][2]

To prove the "7-ol" utility, most workflows immediately convert this to the 7-chloro derivative (e.g., for Vonoprazan synthesis).[2]

- Reagent: Phosphorus Oxychloride (POClngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

).[1]
- Condition: Reflux (neat or in Toluene) for 2 hours.
- Outcome: The "7-one" tautomer reacts as the "7-ol" to form 7-chloro-3-methylthieno[2,3-c]pyridine.

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